

Technical Support Center: trans-4-Azidotetrahydropyran-3-ol Click Chemistry Guide

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Compound of Interest

Compound Name: *trans-4-Azidotetrahydropyran-3-ol*

CAS No.: 477585-32-3

Cat. No.: B2463580

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Executive Summary & Molecule Profile

User Warning: This guide addresses the specific challenges of using (3R,4R)-4-azidotetrahydro-2H-pyran-3-ol (and its enantiomer) in Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC).

While the tetrahydropyran (THP) ring is a common pharmacophore in fragment-based drug discovery, this specific scaffold presents two distinct technical hurdles:

- **Safety:** The low carbon-to-nitrogen (C/N) ratio renders the isolated azide potentially explosive.^[1]
- **Reactivity:** The vicinal (1,2-relationship) hydroxyl group adjacent to the azide can chelate the Copper(I) catalyst, leading to "stalled" reactions or requiring high catalyst loading.

Molecular Specifications

Feature	Detail	Implication
Formula		Low Molecular Weight (MW: 143.14)
Geometry	trans-diequatorial (typically)	Azide is accessible, but -OH is spatially proximal.
C/N Ratio	2.33 (Critical)	Unstable. Falls below the safety threshold of 3.0.
Solubility	High polarity (LogP ~ -0.5)	Requires polar solvents (DMSO, Water, tBuOH).

Safety Directive: The "Rule of Six" Violation

CRITICAL ALERT: Do not concentrate this azide to dryness if possible.

The stability of organic azides is governed by the empirical C/N Ratio Equation:

[1]

Where

is the number of atoms.[1][2] For **trans-4-Azidotetrahydropyran-3-ol** (

):

Conclusion: This molecule violates the safety threshold. It possesses high energy density and shock sensitivity.

- Protocol Adjustment: Store as a solution (< 0.5 M) in a non-halogenated solvent.
- Synthesis: If synthesizing from the epoxide, perform the ring-opening and subsequent click reaction in a "one-pot" or chemically telescoped sequence to avoid isolation.

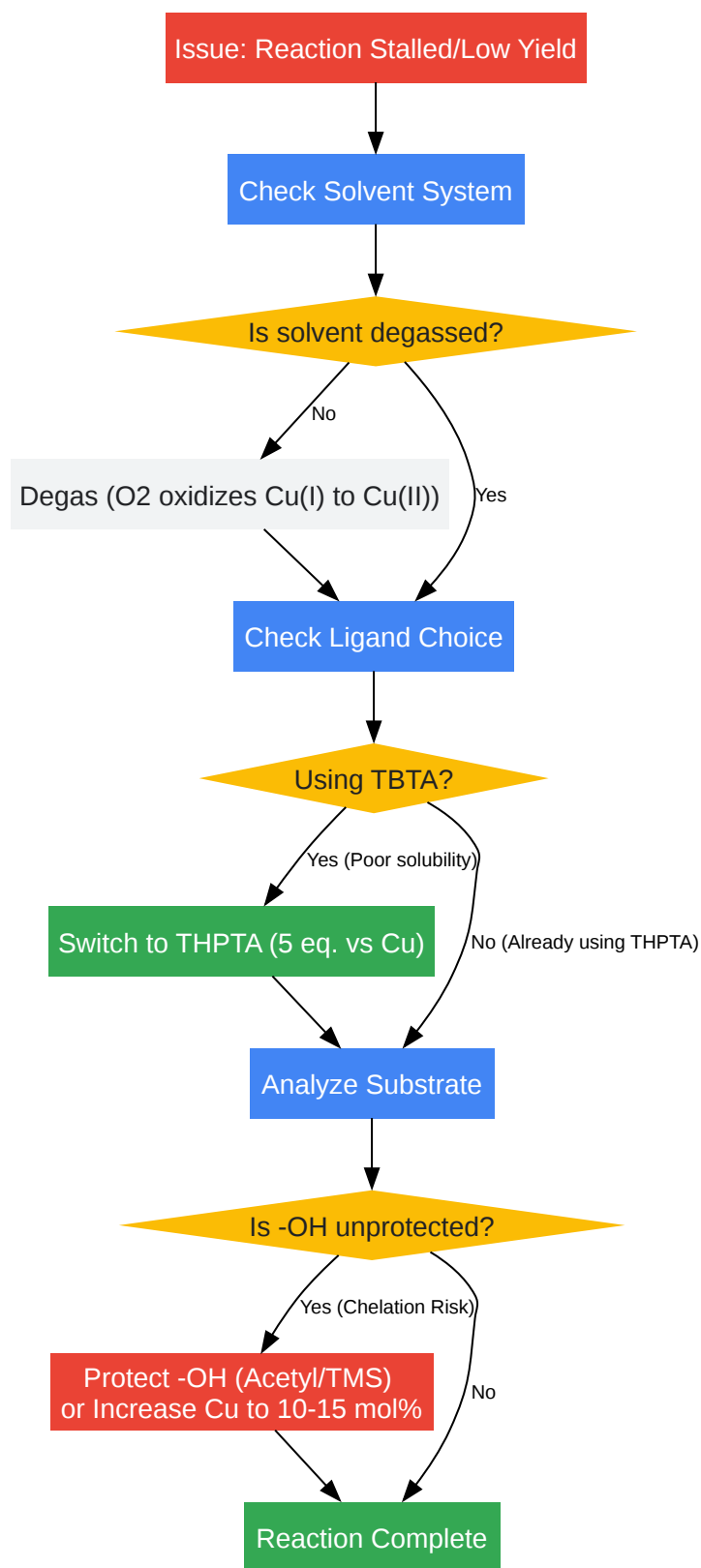
Troubleshooting Guide: The "Vicinal Effect"

The most common user complaint regarding this scaffold is sluggish reaction kinetics despite the azide being sterically accessible. This is often due to Adventitious Chelation.

The Mechanism of Failure

The trans-3-hydroxyl group acts as a bidentate ligand. As the triazole forms, the N3 of the triazole and the oxygen of the hydroxyl group can coordinate to the Cu(I) center. This creates a stable, 5-or-6-membered chelate ring that traps the catalyst in an "off-cycle" resting state, preventing it from turning over.

Diagnostic Workflow (Graphviz)



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Caption: Troubleshooting logic flow for stalled CuAAC reactions involving vicinal azido-alcohols.

Optimized Experimental Protocol

This protocol uses THPTA (Tris(3-hydroxypropyltriazolylmethyl)amine) instead of TBTA.[3] THPTA is water-soluble and effectively out-competes the substrate's hydroxyl group for copper binding, keeping the catalyst active.[3]

Materials

- Azide: **trans-4-Azidotetrahydropyran-3-ol** (1.0 equiv)
- Alkyne: Terminal alkyne of choice (1.1 equiv)
- Catalyst Source:
(Stock: 20 mM in water)
- Ligand: THPTA (Stock: 50 mM in water)
- Reductant: Sodium Ascorbate (Stock: 100 mM in water, freshly prepared)
- Solvent: DMSO/Water (1:1) or tBuOH/Water (1:1)

Step-by-Step Procedure

- Preparation: Dissolve the Azide and Alkyne in the minimal amount of organic solvent (DMSO or tBuOH).
- Premix Catalyst: In a separate micro-tube, mix
(0.05 equiv) and THPTA (0.25 equiv). Note: The 1:5 Cu:Ligand ratio is crucial to prevent catalyst death by the vicinal alcohol.
 - Visual Check: The solution should be light blue.
- Combination: Add the Cu/Ligand complex to the reaction vial.
- Initiation: Add Sodium Ascorbate (0.5 equiv) dropwise.

- Visual Check: The solution should turn colorless or pale yellow (indicating Cu(I) generation).
- Incubation: Stir at Room Temperature for 2–4 hours.
 - Inert Atmosphere: Flush headspace with Argon if the reaction is slower than 4 hours.
- Quenching: Add a chelating resin (e.g., Cupral) or EDTA to remove copper before workup.

Frequently Asked Questions (FAQs)

Q1: Can I use the cis-isomer instead of the trans-isomer? A: Yes, but the reactivity may differ. In the cis-isomer (axial/equatorial), the hydroxyl and azide are closer in space (syn-clinal). This increases the probability of copper chelation, likely requiring higher catalyst loading (up to 20 mol%) compared to the trans-isomer.

Q2: Why not just use Copper(I) Iodide (CuI)? A: CuI is unstable in aqueous media and prone to oxidation. Furthermore, without a stabilizing ligand like THPTA, the Cu(I) from CuI is easily trapped by the vicinal hydroxyl of your pyran ring. The CuSO₄/Ascorbate/THPTA method generates the active species in situ within a protective ligand shell.

Q3: My product is stuck in the water layer during extraction. What do I do? A: The triazole product, combined with the hydroxyl group and the tetrahydropyran ring, is highly polar.

- Solution: Do not use simple Ether/Water extraction. Use n-Butanol or Ethyl Acetate/Isopropanol (3:1) for extraction. Alternatively, evaporate the reaction mixture to dryness (if the azide is fully consumed) and purify via C18 Reverse-Phase HPLC.

Q4: Is the stereochemistry at C3 and C4 preserved? A: Yes. The CuAAC reaction is stereospecific regarding the azide and alkyne. It does not invert the stereocenters on the tetrahydropyran ring. If you start with (3R,4R), you end with (3R,4R).

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